

# Application Notes and Protocols for nitro-Grela Catalyst

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## Compound of Interest

Compound Name: nitro-Grela

Cat. No.: B1312454

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These application notes provide a comprehensive overview of **nitro-Grela**, a second-generation Hoveyda-Grubbs type ruthenium-based catalyst, widely employed in olefin metathesis reactions. This document details its dosage (catalyst loading), administration methods, and includes experimental protocols for its application in organic synthesis.

## Catalyst Profile

**Nitro-Grela**, with the chemical name [1,3-Bis(2,4,6-trimethylphenyl)-2-imidazolidinylidene]dichloro[(2-isopropoxy-5-nitrobenzylidene)]ruthenium(II), is a versatile and robust catalyst for various metathesis transformations, including Ring-Closing Metathesis (RCM), Cross Metathesis (CM), and En-Yn metathesis.<sup>[1][2]</sup> Its enhanced stability and high activity allow for efficient transformations under mild conditions.<sup>[3]</sup>

Table 1: Chemical and Physical Properties of **nitro-Grela** and its Variants

Property	nitro-Grela	nitro-Grela-SIPr	nitro-Grela-I <sub>2</sub>
Chemical Formula	C <sub>31</sub> H <sub>37</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>3</sub> Ru	C <sub>37</sub> H <sub>49</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>3</sub> Ru	C <sub>31</sub> H <sub>37</sub> I <sub>2</sub> N <sub>3</sub> O <sub>3</sub> Ru
Molecular Weight	671.62 g/mol [4]	755.78 g/mol [5]	854.52 g/mol [6]
CAS Number	502964-52-5[7]	Not specified	1874264-99-9[6]
Appearance	Green to dark green powder/crystal[7]	Green, dark green powder[5]	Olive/brown powder[6]
Melting Point	>300 °C[3][7]	Not specified	Not specified
Storage	2-8°C, under inert gas for long-term storage[3][4]	2-8°C, under inert gas for long-term storage[5]	2-8°C, under inert gas for long-term storage[6]

## Dosage and Administration

The "dosage" of **nitro-Grela** refers to the catalyst loading, which is typically expressed in mole percent (mol %) relative to the limiting substrate. The optimal catalyst loading is dependent on the specific reaction type, substrate reactivity, and desired reaction rate.

## General Guidelines for Catalyst Loading

**Nitro-Grela** is known for its high efficiency, often allowing for lower catalyst loadings compared to other metathesis catalysts.[4]

Table 2: Recommended Catalyst Loading for Different Metathesis Reactions

Reaction Type	Catalyst Loading (mol %)	Temperature (°C)	Notes
Ring-Closing Metathesis (RCM)	0.01 - 1	0 - 70	Lower temperatures are possible compared to Hoveyda-Grubbs II.[4][8][9]
Cross Metathesis (CM)	0.1 - 5	25 - 70	Highly selective, especially with electron-deficient partners.[1][4][9]
En-Yn Metathesis	0.5 - 2.5	Room Temperature - 60	Higher conversion with lower loading than Hoveyda-Grubbs II.[4][10]

## Administration Methods

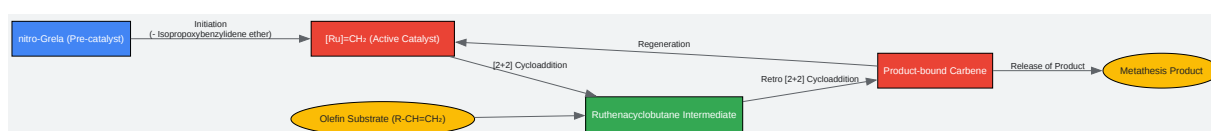
**Nitro-Grela** is a solid that is typically handled in the air due to its high stability, though long-term storage under an inert atmosphere is recommended.[4] The catalyst is introduced to the reaction mixture by dissolving it in an appropriate solvent.

Typical Administration Protocol:

- The reaction vessel is charged with the substrate(s) and solvent.
- The mixture is often degassed to remove oxygen, which can deactivate the catalyst, although **nitro-Grela** has lower sensitivity to air than many other catalysts.[3]
- **Nitro-Grela** is weighed and added to the reaction vessel as a solid or as a solution in a small amount of the reaction solvent.
- The reaction is then stirred under an inert atmosphere (e.g., nitrogen or argon) at the desired temperature.

## Mechanism of Action: The Olefin Metathesis Catalytic Cycle

**Nitro-Grela** functions via a well-established catalytic cycle common to Grubbs-type catalysts. The active species is a ruthenium carbene that mediates the cleavage and reformation of carbon-carbon double bonds.<sup>[3]</sup>



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Caption: Catalytic cycle of olefin metathesis mediated by a ruthenium catalyst.

## Experimental Protocols

The following are representative protocols for olefin metathesis reactions using **nitro-Grela**.

### Protocol 1: Ring-Closing Metathesis (RCM) of Diethyl Diallylmalonate

This protocol is adapted from a standard procedure for evaluating catalyst activity.<sup>[11]</sup>

Experimental Workflow:

Caption: Workflow for the RCM of diethyl diallylmalonate using **nitro-Grela**.

Materials:

- **nitro-Grela** (15 mg, 22 μmol)
- Diethyl diallylmalonate (237 mg, 986 μmol)

- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ ), anhydrous (45.5 mL total)
- 200 mL two-necked round-bottomed flask
- Nitrogen or Argon source
- Stirring apparatus
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (EtOAc)

#### Procedure:

- To a 200 mL two-necked round-bottomed flask, add **nitro-Grela** (15 mg, 22  $\mu\text{mol}$ ).[\[11\]](#)
- Purge the flask with dry nitrogen gas.[\[11\]](#)
- Add 40 mL of anhydrous dichloromethane to the flask.[\[11\]](#)
- In a separate vial, dissolve diethyl diallylmalonate (237 mg, 986  $\mu\text{mol}$ ) in 5.5 mL of dichloromethane.
- Add the diethyl diallylmalonate solution dropwise to the stirred catalyst solution at room temperature.
- Continue stirring the reaction mixture at room temperature for 6 hours.
- Upon completion, concentrate the mixture under reduced pressure to remove the solvent.
- Purify the resulting residue by silica gel column chromatography using a mixture of hexane and ethyl acetate (1:1) as the eluent to yield diethyl cyclopent-3-ene-1,1-dicarboxylate as a pale yellow oil (206 mg, 98% yield).

## Protocol 2: Cross Metathesis (CM)

This generalized protocol is based on the high efficiency of **nitro-Grela** in CM reactions.[\[1\]](#)[\[4\]](#)

#### Materials:

- **nitro-Grela** (0.5 - 5 mol %)
- Olefin 1 (1.0 equivalent)
- Olefin 2 (1.0 - 3.0 equivalents)
- Anhydrous Toluene or Dichloromethane
- Inert atmosphere setup

#### Procedure:

- In a clean, dry flask under an inert atmosphere, dissolve Olefin 1 and Olefin 2 in the chosen solvent (e.g., toluene, to a concentration of 0.1-0.2 M).
- Add the required amount of **nitro-Grela** to the solution.
- Stir the reaction mixture at the desired temperature (typically between 25-70 °C) for 2-24 hours. Monitor the reaction progress by a suitable analytical technique (e.g., GC-MS or TLC).
- Once the reaction is complete, quench the reaction by adding a small amount of ethyl vinyl ether.
- Concentrate the reaction mixture and purify by column chromatography to isolate the desired cross-metathesis product.

## Safety and Handling

- **Nitro-Grela** is stable to handle in the air for short periods.[4]
- For long-term storage, it is recommended to keep it in a cool (2-8 °C), dark place under an inert atmosphere.[3][4]
- As with all chemical reagents, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.
- Work in a well-ventilated fume hood.

These notes are intended to serve as a guide. Reaction conditions, including solvent, temperature, and catalyst loading, may need to be optimized for specific substrates and desired outcomes.

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